

Technical Safety & Handling Guide: 2-Chloro-3-fluoroisonicotinic Acid

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 2-Chloro-3-fluoroisonicotinic acid

CAS No.: 628691-93-0; 922147-45-3

Cat. No.: B2970776

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CAS No: 628691-93-0 | Formula: $C_6H_3ClFNO_2$ Role: Critical Intermediate for Kinase Inhibitor Scaffolds

Executive Summary & Pharmacophore Utility

For the Drug Development Professional: **2-Chloro-3-fluoroisonicotinic acid** is not merely a reagent; it is a high-value halogenated pyridine scaffold used extensively in the synthesis of next-generation kinase inhibitors. Its structural utility lies in the ortho-halogen positioning:

- C2-Chlorine: Highly susceptible to S_NAr (Nucleophilic Aromatic Substitution) displacements, allowing for the introduction of diverse amine or ether linkages essential for ATP-binding pocket affinity.
- C3-Fluorine: Provides metabolic stability (blocking oxidative metabolism at this position) and modulates the pKa of the pyridine ring, influencing solubility and bioavailability.
- C4-Carboxylic Acid: Serves as a handle for amide coupling reactions to extend the pharmacophore.

This guide moves beyond standard MSDS data to provide a researcher-centric operational protocol for safe handling, storage, and experimental integration.

Hazard Profiling & Risk Assessment

GHS Classification:WARNING Signal Word: Irritant[1][2]

Hazard Code	Description	Mechanism of Action
H315	Causes skin irritation	Acidic functionality combined with lipophilic halogenated ring allows dermal penetration and local pH disruption.
H319	Causes serious eye irritation	Micro-particulates are highly abrasive and chemically reactive with mucosal membranes.
H335	May cause respiratory irritation	Inhalation of dust triggers inflammatory response in the upper respiratory tract.

Expert Insight: The "Hidden" Hazard

While classified as an irritant, the chemical reactivity of this compound presents a secondary risk. As an electron-deficient pyridine, it is prone to hydrolysis under basic conditions. In a laboratory fire or uncontrolled reaction, thermal decomposition may release Hydrogen Chloride (HCl), Hydrogen Fluoride (HF), and Nitrogen Oxides (NO_x).

- Protocol: Do not treat this simply as an organic acid. Treat it as a potential source of HF gas during thermal decomposition events.

Physical Properties & Stability Data[1][3]

Property	Value	Experimental Implication
Appearance	White to pale yellow solid	Discoloration indicates moisture absorption or degradation.
Melting Point	~199°C (dec.) ^[2]	Do not overheat. Decomposition occurs near melt; avoid high-vac drying >60°C.
Solubility	DMSO, Methanol, dilute Base	Poor water solubility at neutral pH; requires basic buffer for aqueous extraction.
pKa (Calc)	~1.5 - 2.0 (Pyridine N)	Highly acidic character; incompatible with strong oxidizers and reducing agents.

Operational Safety Protocols

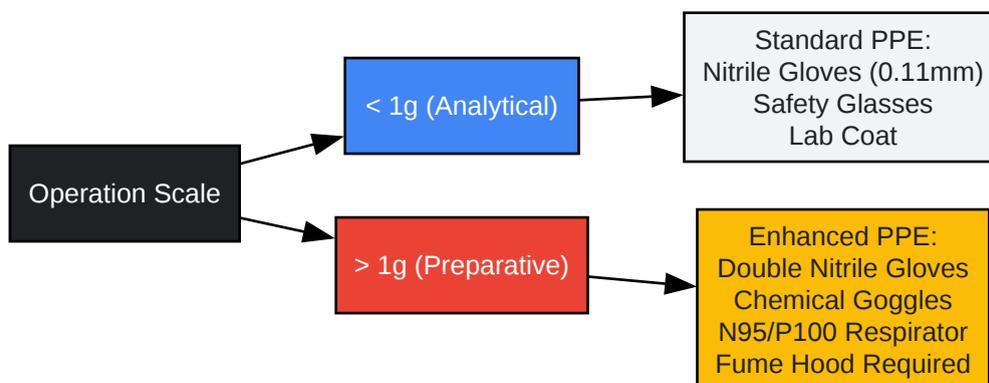
A. Storage & Shelf-Life Management

Self-Validating System:

- Environment: Store at 2–8°C (Refrigerated). While stable at RT, refrigeration retards slow hydrolysis of the C-Cl bond.
- Atmosphere: Store under Inert Gas (Argon/Nitrogen).
 - Why? The compound is hygroscopic. Moisture promotes autocatalytic degradation, liberating trace HCl which further catalyzes decomposition.
- Container: Amber glass with Teflon-lined cap. Avoid metal spatulas for long-term transfer to prevent trace metal contamination (critical for subsequent Pd-catalyzed couplings).

B. PPE Decision Matrix

Select your Personal Protective Equipment based on the operational scale.



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Figure 1: PPE Selection Logic based on quantity handled.

Emergency Response & First Aid

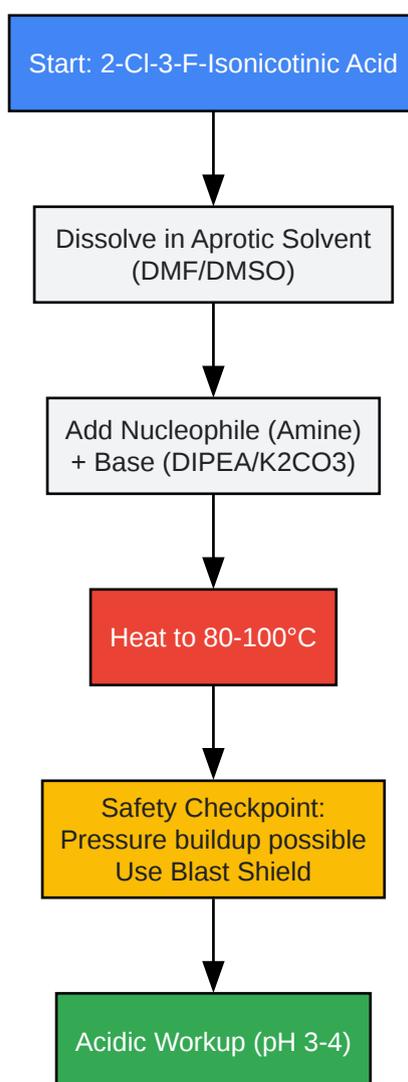
Principle: Neutralize and Dilute.

- Eye Contact:
 - Immediate Action: Rinse with water for 15 minutes.
 - Critical Step: Lift eyelids to ensure removal of micro-particulates trapped in the fornix.
 - Follow-up: Consult an ophthalmologist. The acidic nature can cause delayed corneal pitting.
- Skin Contact:
 - Action: Wash with soap and water.^{[1][3]} Do not use alcohol or organic solvents (DMSO, Ethanol), as these act as permeation enhancers, driving the halogenated compound deeper into the dermis.
- Spill Cleanup (Solid):
 - Isolate: Evacuate non-essential personnel.
 - Neutralize: Cover spill with Soda Ash or Sodium Bicarbonate to neutralize acidity.

- Collect: Sweep into a biohazard bag. Do not create dust.[1][3]
- Clean: Wipe surface with 1N NaOH followed by water.

Application Scientist's Workflow: S_NAr Reaction

The most common use of this compound is displacing the C2-Chlorine. Below is a standard workflow emphasizing safety checkpoints.



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Figure 2: Synthesis Workflow for Nucleophilic Aromatic Substitution (S_NAr).

Technical Note on Workup: When performing the acidic workup (precipitating the product), ensure the pH is adjusted slowly. Rapid acidification can trap impurities within the crystal lattice, leading to a "gummy" solid that is difficult to filter and handle safely.

References

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- To cite this document: BenchChem. [Technical Safety & Handling Guide: 2-Chloro-3-fluoroisonicotinic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2970776#2-chloro-3-fluoroisonicotinic-acid-msds-and-safety-data>]

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Email: info@benchchem.com